Bis(2-nitrophenyl) Carbonate: Technical Profile & Application Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Bis(2-nitrophenyl) carbonate*
CAS No.:	*81420-42-0*
Cat. No.:	*B3194228*

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Executive Summary

Bis(2-nitrophenyl) carbonate (2-NpOC; CAS 81420-42-0) is a highly reactive, electrophilic carbonylating agent used in organic synthesis. It serves as a superior alternative to phosgene, triphosgene, and bis(4-nitrophenyl) carbonate (4-NpOC) for sensitive nucleophilic couplings.

Key Technical Advantage: Unlike its para-isomer, 2-NpOC exhibits enhanced electrophilicity due to the ortho-effect (inductive and field effects of the nitro group proximal to the carbonyl) and superior solubility in a wider range of organic solvents (e.g., dichloromethane, acetonitrile). This allows for milder reaction conditions, often proceeding rapidly at room temperature where 4-NpOC would require heating or prolonged times.

Physical & Chemical Properties[1][2][3][4][5][6][7]

Identification & Physical Data

The distinction between the ortho (2-nitro) and para (4-nitro) isomers is critical for experimental success.

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Property	Data / Description
IUPAC Name	Bis(2-nitrophenyl) carbonate
Common Abbreviation	2-NpOC, Bis(o-nitrophenyl) carbonate
CAS Number	81420-42-0 (Distinct from para-isomer 5070-13-3)
Molecular Formula	$C_{13}H_8N_2O_5$
Molecular Weight	304.21 g/mol
Physical State	Crystalline Solid / White to Off-White Powder
Melting Point	Not widely standardized in literature (often used in solution); para-isomer melts at 136–139 °C.
Solubility	High: DCM, THF, Acetonitrile, Ethyl Acetate.Low: Water, Hexanes.[1][2]
Stability	Moisture sensitive. Store under inert gas (Argon/Nitrogen) at 2–8 °C.

Chemical Reactivity Profile

- Electrophilicity: The carbonyl carbon is highly activated by the two electron-withdrawing 2-nitrophenoxy leaving groups. The ortho-nitro group exerts a stronger electron-withdrawing field effect than the para-nitro group due to proximity, making 2-NpOC more susceptible to nucleophilic attack.
- Leaving Group: 2-Nitrophenol (pKa ~7.2). Upon reaction, it releases 2-nitrophenol, which is easily removed during workup (often by basic wash).
- Selectivity: Highly selective for primary amines over secondary amines at low temperatures; reacts with 1,2-amino alcohols to form cyclic carbamates (oxazolidinones) without external heat.

Mechanistic Insight

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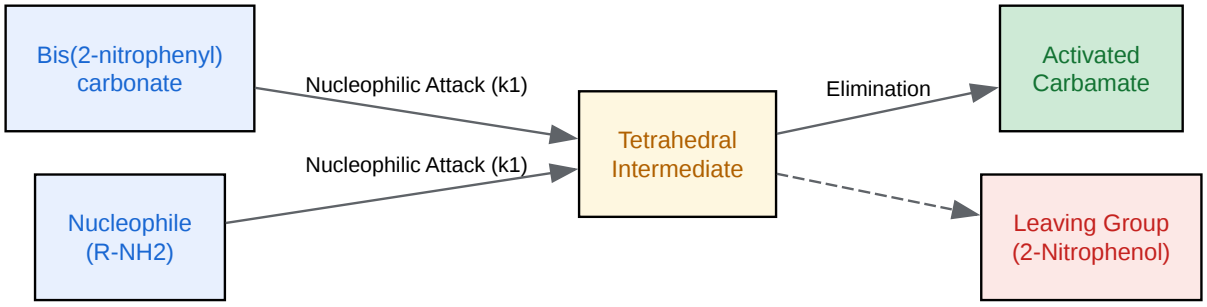
The efficacy of 2-NpOC relies on the "Ortho-Effect." The steric bulk and electronic repulsion of the ortho-nitro group destabilize the ground state of the carbonate while the inductive effect increases the partial positive charge on the carbonyl carbon.

Visualization: Nucleophilic Substitution Mechanism

The following diagram illustrates the generic activation pathway of an amine nucleophile attacking 2-NpOC.



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Caption: Stepwise mechanism showing nucleophilic attack on the carbonyl center followed by the elimination of 2-nitrophenol.

Synthetic Applications & Protocols

Synthesis of Chiral Oxazolidin-2-ones

This is the primary application where 2-NpOC outperforms other reagents. It allows for the "one-pot" cyclization of chiral 1,2-amino alcohols under mild conditions, preserving stereochemical integrity.

Protocol:

- Preparation: Flame-dry a round-bottom flask and purge with Argon.
- Dissolution: Dissolve **Bis(2-nitrophenyl) carbonate** (1.1 equiv) in anhydrous CH_2Cl_2 (0.1 M concentration).
- Addition: Add the chiral 1,2-amino alcohol (1.0 equiv) to the stirring solution.

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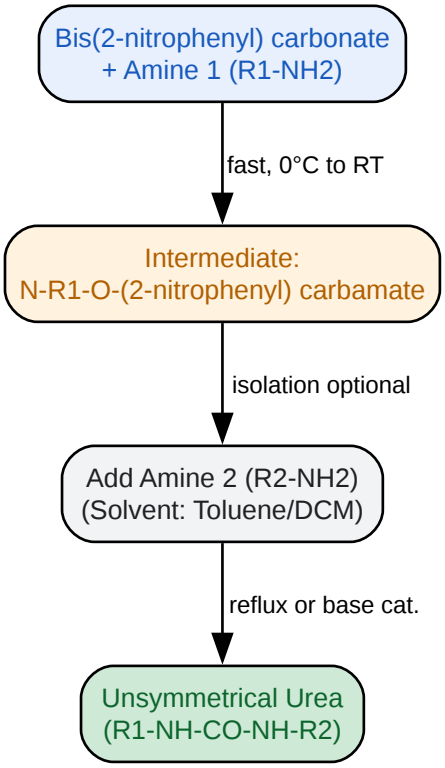
- Catalysis: Add DMAP (4-(Dimethylamino)pyridine) (0.1 equiv).
  - Note: The reaction typically proceeds at Room Temperature.
- Monitoring: Stir for 3 hours. Monitor by TLC (disappearance of amino alcohol).
- Workup: Dilute with CH_2Cl_2, wash with saturated $NaHCO_3$ (removes 2-nitrophenol), then brine. Dry over Na_2SO_4 and concentrate.

Synthesis of Unsymmetrical Ureas

2-NpOC allows for the sequential addition of two different amines, avoiding the formation of symmetric urea byproducts common with phosgene.

Workflow Visualization:



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Caption: Sequential amine addition workflow for synthesizing unsymmetrical ureas with high selectivity.

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Safety & Handling (E-E-A-T)

Warning: While less toxic than phosgene, 2-NpOC is an irritant and releases 2-nitrophenol upon hydrolysis/reaction.

- Handling: Always manipulate in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store at 2–8°C under inert atmosphere. Moisture will hydrolyze the reagent to CO_2 and 2-nitrophenol (yellow discoloration indicates decomposition).
- Decontamination: Quench excess reagent with 1M NaOH or saturated aqueous $NaHCO_3$ solution. The resulting bright yellow color (phenolate anion) confirms quenching.

References

- Synthesis of Chiral Oxazolidin-2-ones: Simon, M., et al. "Bis(o-nitrophenyl) Carbonate as a New Reagent for the Synthesis of Chiral Oxazolidin-2-ones." Synthetic Communications, 39(15), 2633–2639.
- Urea Synthesis: "Synthesis of Bis-ureas from Bis(o-nitrophenyl) Carbonate." National Institutes of Health (PMC).
- Comparative Reactivity: "Spectrophotometric comparison of 4-Nitrophenyl carbonates & carbamates." Journal of Emerging Investigators.
- CAS Verification: "**Bis(2-nitrophenyl) carbonate** CAS 81420-42-0."[3][4][5] ChemSrc Chemical Database.

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Sources

- 1. TWI443080B - Processes for producing aryl carbamates, isocynates and polyureas using diaryl carbonate - Google Patents [patents.google.com]

- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. Diphenyl carbonate | CAS#:102-09-0 | Chemsrc [chemsrc.com]
- 4. bis(2-nitrophenyl)amine | CAS#:18264-71-6 | Chemsrc [chemsrc.com]
- 5. bis(2-nitrophenyl) carbonate | CAS#:81420-42-0 | Chemsrc [chemsrc.com]
- To cite this document: BenchChem. [Bis(2-nitrophenyl) Carbonate: Technical Profile & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3194228/docs#bis-2-nitrophenyl-carbonate-technical-profile-application-guide]

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